

Interpreting biphasic dose-response to LP-211.

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Compound of Interest

Compound Name: LP-211

Cat. No.: B1675264

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Technical Support Center: LP-211

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **LP-211**.

Frequently Asked Questions (FAQs)

Q1: What is **LP-211** and what is its primary mechanism of action?

LP-211 is a potent and selective agonist for the serotonin 5-HT₇ receptor.^{[1][2]} It is characterized by its ability to cross the blood-brain barrier, making it suitable for in vivo studies targeting the central nervous system.^{[1][2][3]} Its primary mechanism of action is to bind to and activate 5-HT₇ receptors, initiating downstream intracellular signaling cascades.

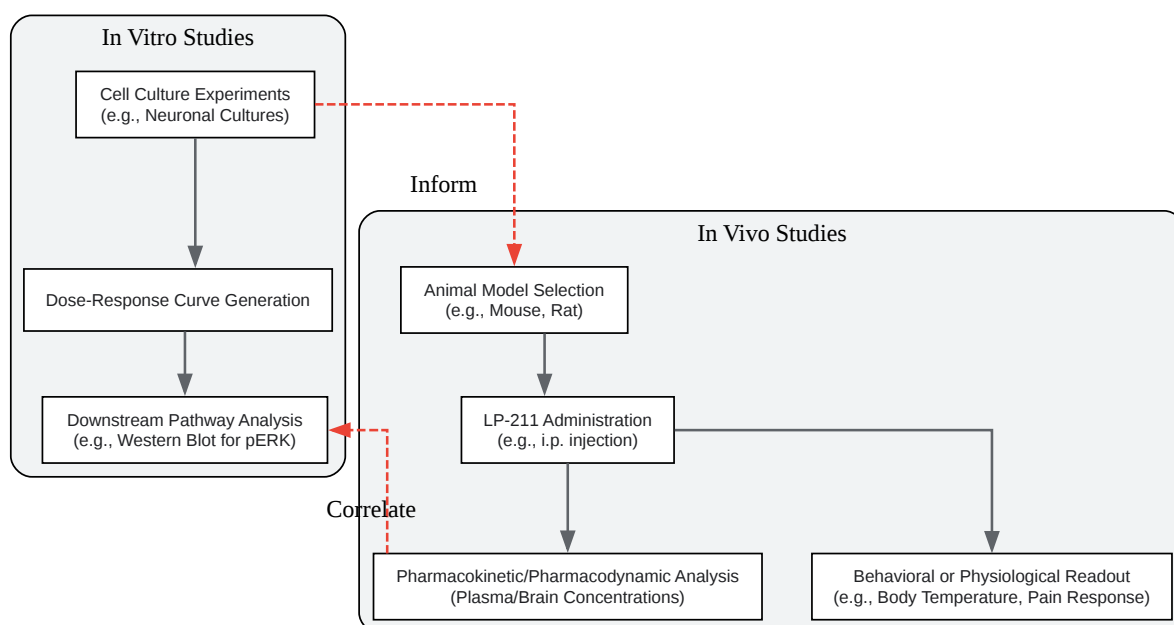
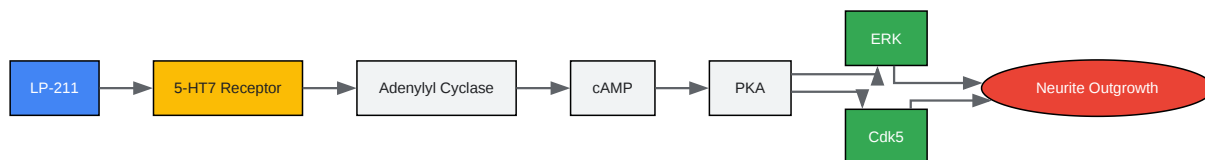
Q2: What are the key binding and functional parameters of **LP-211**?

LP-211 exhibits high affinity for the 5-HT₇ receptor. Key quantitative parameters are summarized in the table below.

Parameter	Value	Species	Notes
Ki	0.58 nM	Rat	Affinity for cloned 5-HT7 receptors.[2][3]
Ki	15 nM	Human	Affinity for 5-HT7 receptors.[3]
EC50	0.60 µM	Guinea Pig	Functional activity in isolated ileum assay, comparable to 5-CT. [3]
Selectivity	>300-fold	Rat	Over 5-HT1A receptor. [3]

Q3: What are the known downstream signaling pathways activated by **LP-211**?

Activation of the 5-HT7 receptor by **LP-211** has been shown to stimulate neurite outgrowth through the activation of the Extracellular signal-regulated kinase (ERK) and Cyclin-dependent kinase 5 (Cdk5) signaling pathways.[4] This effect is dependent on de novo protein synthesis.
[4]



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References

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- 2. medchemexpress.com [medchemexpress.com]
- 3. LP-211 is a brain penetrant selective agonist for the serotonin 5-HT7 receptor - PMC [pmc.ncbi.nlm.nih.gov]
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